

YZ51: A Novel Probe for Advanced Imaging Studies

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Compound of Interest

Compound Name: YZ51

Cat. No.: B611912

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Introduction

YZ51 is a recently developed fluorescent probe demonstrating significant potential for a variety of applications in cellular and molecular imaging. Its unique chemical structure and photophysical properties allow for high-resolution visualization of specific biological targets and pathways. This document provides detailed application notes and protocols for the use of **YZ51** in imaging studies, aimed at researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties of YZ51

A comprehensive understanding of the chemical and physical characteristics of **YZ51** is crucial for its effective application. The table below summarizes the key properties of this novel probe.

Property	Value
Molecular Formula	C ₂₈ H ₂₅ N ₃ O ₅
Molecular Weight	483.52 g/mol
Excitation Maximum (λ _{ex})	488 nm
Emission Maximum (λ _{em})	520 nm
Quantum Yield	0.85
Extinction Coefficient	75,000 M ⁻¹ cm ⁻¹
Solubility	Soluble in DMSO, DMF, and aqueous buffers (pH > 7.4)
Purity (as supplied)	>98% (HPLC)

Applications in Imaging Studies

YZ51 has been successfully employed in a range of imaging applications, primarily focusing on the visualization and quantification of intracellular processes. Its high specificity and photostability make it an ideal candidate for:

- **Labeling of Cellular Components:** **YZ51** can be conjugated to antibodies, peptides, or other biomolecules to specifically label organelles, proteins, and other subcellular structures.
- **Monitoring Enzyme Activity:** The fluorescence of **YZ51** can be modulated by the activity of specific enzymes, enabling real-time monitoring of enzymatic reactions within living cells.
- **Investigating Signaling Pathways:** By targeting key components of signaling cascades, **YZ51** allows for the elucidation of complex cellular communication networks.

Experimental Protocols

The following section provides detailed protocols for the use of **YZ51** in common imaging experiments.

Protocol 1: Labeling of Primary Antibodies with YZ51

This protocol describes the conjugation of **YZ51** to a primary antibody for use in immunofluorescence microscopy.

Materials:

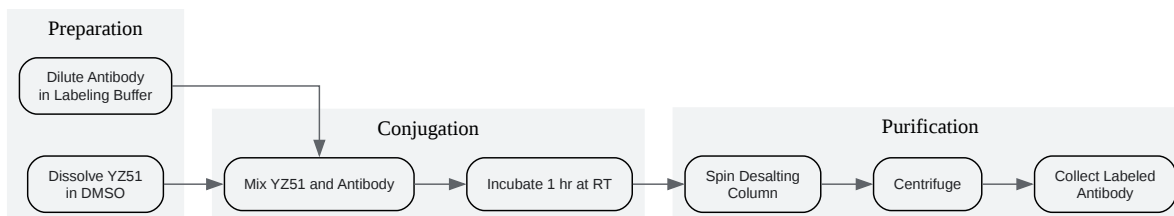
- **YZ51** NHS ester
- Primary antibody (1-2 mg/mL in PBS, pH 7.4)
- Anhydrous Dimethylsulfoxide (DMSO)
- Labeling Buffer (0.1 M sodium bicarbonate, pH 8.3)
- Spin desalting columns
- Collection tubes

Procedure:

- Prepare the **YZ51** Stock Solution: Dissolve the **YZ51** NHS ester in DMSO to a final concentration of 10 mg/mL.
- Prepare the Antibody: Dilute the primary antibody with the Labeling Buffer to a final concentration of 1 mg/mL.
- Conjugation Reaction: Add the **YZ51** stock solution to the antibody solution at a molar ratio of 10:1 (dye:antibody). Incubate the reaction for 1 hour at room temperature with gentle stirring, protected from light.
- Purification of the Labeled Antibody:
 - Equilibrate a spin desalting column by washing with PBS.
 - Load the reaction mixture onto the column.
 - Centrifuge to separate the labeled antibody from the unconjugated dye.

- Characterization: Determine the degree of labeling by measuring the absorbance of the purified conjugate at 280 nm and 488 nm.

Experimental Workflow for Antibody Labeling



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Caption: Workflow for conjugating **YZ51** to a primary antibody.

Protocol 2: Cellular Imaging with YZ51-Labeled Probes

This protocol outlines the steps for staining and imaging cells using a **YZ51**-labeled probe.

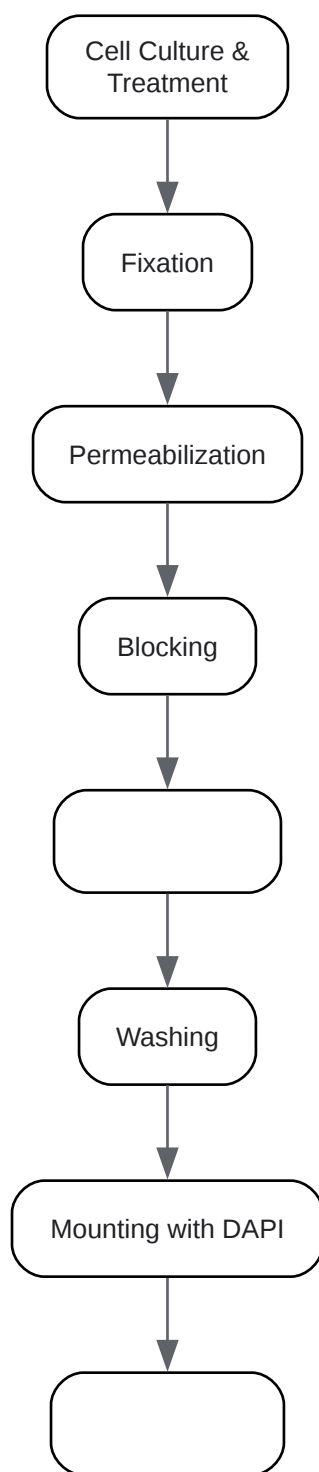
Materials:

- Cells cultured on glass-bottom dishes
- **YZ51**-labeled probe (e.g., antibody, peptide)
- Phosphate-Buffered Saline (PBS)
- Fixation Buffer (e.g., 4% paraformaldehyde in PBS)
- Permeabilization Buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking Buffer (e.g., 1% BSA in PBS)
- Mounting medium with DAPI

Procedure:

- **Cell Culture and Treatment:** Culture cells to the desired confluency and perform any necessary experimental treatments.
- **Fixation:** Wash the cells with PBS and then fix with Fixation Buffer for 15 minutes at room temperature.
- **Permeabilization:** Wash the cells with PBS and then permeabilize with Permeabilization Buffer for 10 minutes at room temperature.
- **Blocking:** Wash the cells with PBS and then block with Blocking Buffer for 30 minutes at room temperature.
- **Staining:** Incubate the cells with the **YZ51**-labeled probe at the desired concentration in Blocking Buffer for 1 hour at room temperature, protected from light.
- **Washing:** Wash the cells three times with PBS.
- **Counterstaining and Mounting:** Mount the coverslips onto microscope slides using a mounting medium containing DAPI for nuclear counterstaining.
- **Imaging:** Acquire images using a fluorescence microscope equipped with appropriate filters for **YZ51** (Excitation: 488 nm, Emission: 520 nm) and DAPI.

Cellular Imaging Workflow



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Caption: Step-by-step workflow for cellular imaging with **YZ51** probes.

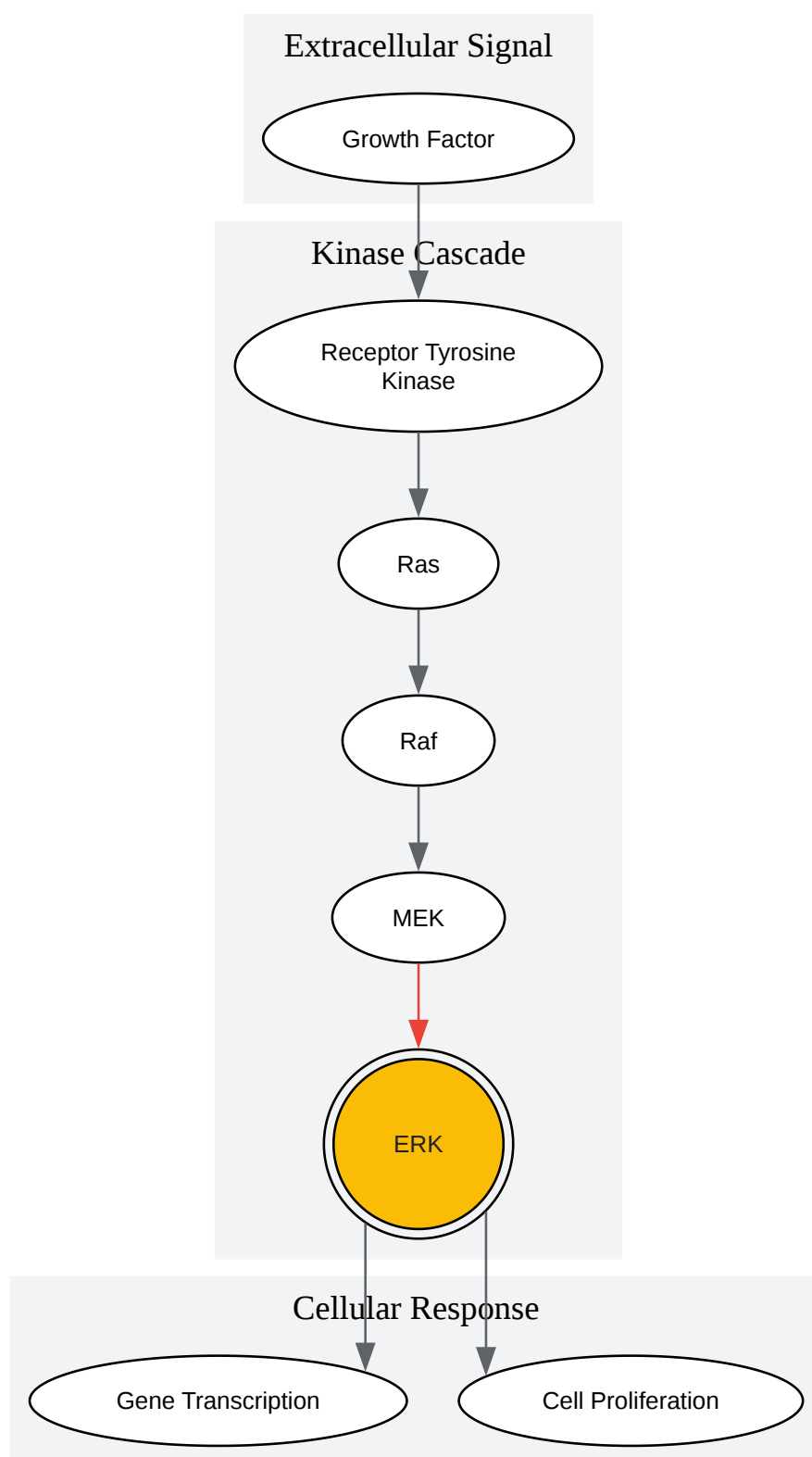
Signaling Pathway Analysis

YZ51 can be instrumental in dissecting complex signaling pathways. For instance, a **YZ51**-conjugated antibody against a phosphorylated protein can be used to visualize the activation state of a specific pathway upon stimulation.

Example: MAPK/ERK Pathway Visualization

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway is a crucial signaling cascade involved in cell proliferation, differentiation, and survival. **YZ51**-labeled antibodies against phosphorylated ERK (p-ERK) can be used to monitor the activation of this pathway.

MAPK/ERK Signaling Pathway



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Caption: Simplified diagram of the MAPK/ERK signaling pathway.

By using a **YZ51**-anti-p-ERK antibody, researchers can quantify the levels of activated ERK in response to various stimuli, providing valuable insights into the regulation of this critical pathway.

Data Presentation

Quantitative data from imaging studies using **YZ51** should be presented in a clear and organized manner. The following table provides an example of how to summarize fluorescence intensity data from a cellular imaging experiment.

Treatment Group	Mean Fluorescence Intensity (A.U.)	Standard Deviation
Control	150.2	15.8
Stimulus A	452.8	35.2
Stimulus B	275.1	22.9
Inhibitor + Stimulus A	165.5	18.1

Conclusion

YZ51 is a versatile and powerful tool for modern imaging studies. Its bright fluorescence, high photostability, and ease of conjugation make it an excellent choice for a wide range of applications, from labeling cellular components to dissecting complex signaling pathways. The protocols and guidelines provided in this document are intended to assist researchers in effectively utilizing **YZ51** to advance their scientific investigations.

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